

Bendroflumethiazide: A Comprehensive Technical Guide to its Pharmacokinetics and Metabolism

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Compound of Interest

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This in-depth technical guide provides a comprehensive overview of the pharmacokinetics and metabolism of Bendroflumethiazide, a thiazide diuretic commonly prescribed for the management of hypertension and edema. This document synthesizes available quantitative data, details experimental methodologies from key studies, and visualizes complex processes to support advanced research and development in the pharmaceutical sciences.

Pharmacokinetic Profile

Bendroflumethiazide is characterized by its rapid and complete absorption from the gastrointestinal tract.[1] The pharmacokinetic profile can be described by a one-compartment model at lower doses, while a two-compartment model provides a better fit for higher doses.[2]

Absorption

Following oral administration, Bendroflumethiazide is well absorbed.[3] Peak plasma concentrations are typically reached within 2 to 4 hours.[3][4][5]

Distribution

Bendroflumethiazide exhibits a high degree of binding to plasma proteins, with approximately 96% being bound.[6] The apparent volume of distribution has been reported to be around 1.48

L/kg.[4][7]

Metabolism

The metabolism of Bendroflumethiazide is extensive.[6] It undergoes hepatic metabolism.[3] A study using liquid chromatography-tandem mass spectrometry (LC-ESI-MS/MS) identified three metabolites in human urine: 4-aminotrifluoromethylbenzendisulfonamide (ATFB), hydroflumethiazide (HFMS), and 3-4 deshydroflumethiazide.[8]

Excretion

Elimination of Bendroflumethiazide occurs primarily through non-renal mechanisms, with about 30% of the drug being excreted unchanged in the urine.[3][4][7] The renal clearance is approximately 30 to 105 ml/min.[2][4] The elimination half-life of Bendroflumethiazide ranges from 3 to 8.9 hours.[2][3][4][6]

Quantitative Pharmacokinetic Data

The following tables summarize the key quantitative pharmacokinetic parameters of Bendroflumethiazide from various studies.

Parameter	Value	Subjects	Dosing	Reference
Time to Peak Plasma Concentration (Tmax)	2 ± 0.4 hours	9 healthy volunteers	10 mg (oral)	[4]
~2 hours	Not specified	Not specified	[3]	
2.3 hours	8 hypertensive patients	2.5 mg and 5 mg		
Peak Plasma Concentration (Cmax)	86 ± 18 ng/mL	9 healthy volunteers	10 mg (oral)	[4]
23 ng/mL	8 hypertensive patients	2.5 mg		
50 ng/mL	8 hypertensive patients	5 mg		
Elimination Half-Life (t1/2)	3.0 hours	9 healthy volunteers	10 mg (oral)	[4]
3-4 hours	Not specified	Not specified	[6]	
3-8.5 hours	Not specified	Not specified	[3]	
3.1 hours	9 healthy male volunteers	1.25 mg (oral)	[2]	
8.9 hours	9 healthy male volunteers	2.5 mg and 5.0 mg (oral)	[2]	
8.6-8.2 hours	10 healthy volunteers	2.5 mg (b.i.d., multiple doses)		
Volume of Distribution (Vd)	1.48 L/kg	9 healthy volunteers	10 mg (oral)	[4]
1.18 L/kg	8 hypertensive patients	5 mg		

0.88 L/kg	10 healthy volunteers	2.5 mg (b.i.d., multiple doses)		
Protein Binding	96%	Not specified	Not specified	[6]
>90%	Not specified	Not specified		
Renal Clearance	105 ± 24 mL/min	9 healthy volunteers	10 mg (oral)	[4]
~30 mL/min	9 healthy male volunteers	1.25, 2.5, and 5.0 mg (oral)	[2]	
93 mL/min	8 hypertensive patients	2.5 mg		
48 mL/min	8 hypertensive patients	5 mg		
Non-Renal Clearance	269 ± 77 mL/min	9 healthy volunteers	10 mg (oral)	[4]
200 mL/min	8 hypertensive patients	5 mg		
Total Plasma Clearance	269.4 mL/min	10 healthy volunteers	2.5 mg (b.i.d., multiple doses)	
Bioavailability	100%	Not specified	Not specified	[6]
Urinary Recovery (unchanged drug)	~30%	9 healthy volunteers	10 mg (oral)	[4]

Experimental Protocols

This section details the methodologies employed in key pharmacokinetic and metabolism studies of Bendroflumethiazide.

Quantification of Bendroflumethiazide in Biological Matrices

Gas-Liquid Chromatography (GLC)

- Principle: This method was used in earlier pharmacokinetic studies to determine the concentration of Bendroflumethiazide in plasma and urine.[4]
- Sample Preparation: An extractive alkylation technique was employed for sample preparation.[2]
- Instrumentation: A gas chromatograph equipped with an appropriate detector was used for analysis.
- Data Analysis: The concentration of Bendroflumethiazide was determined by comparing the peak area of the analyte in the sample to a standard curve.

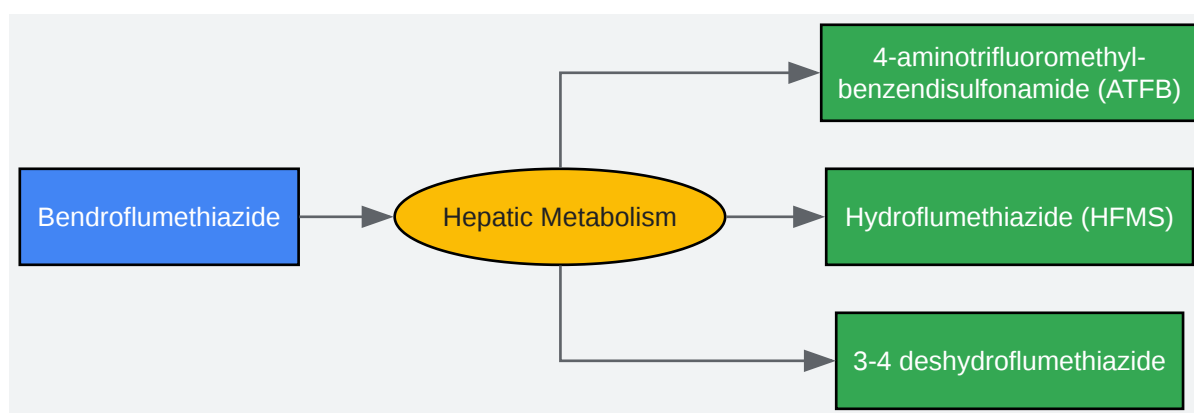
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Metabolite Identification

- Study Design: Urine samples were collected from two healthy volunteers at various time points up to 50 hours after oral administration of two 2.5 mg tablets of Bendroflumethiazide. [3]
- Sample Preparation (Solid-Phase Extraction):
 - Urine samples were passed through a BackerBond spe C-18 cartridge (3 mL/200 mg).[3]
 - The cartridge was washed to remove interfering substances.
 - Bendroflumethiazide and its metabolites were eluted with an appropriate solvent.[3]
- Instrumentation (LC-ESI-MS/MS):
 - HPLC System: Agilent HPLC.[3]
 - Mass Spectrometer: Quattro micro (Micromass, UK).[3]
 - Ionization Mode: Electrospray Ionization (ESI).[3]
 - Column: Zorbax C-8 (2.1 × 150 mm, 5 μm).[3]

- Mobile Phase: A gradient of ammonium acetate (5mM, pH = 4.5) and acetonitrile.[3]
- MRM Transitions: Specific precursor-to-product ion transitions were monitored for Bendroflumethiazide and its potential metabolites.[3]
- Metabolite Identification: The identification of metabolites was based on comparing their retention times, the differences in their molecular masses, and their ESI-MS/MS fragmentation spectra with those of the parent drug.[3]

Visualizations

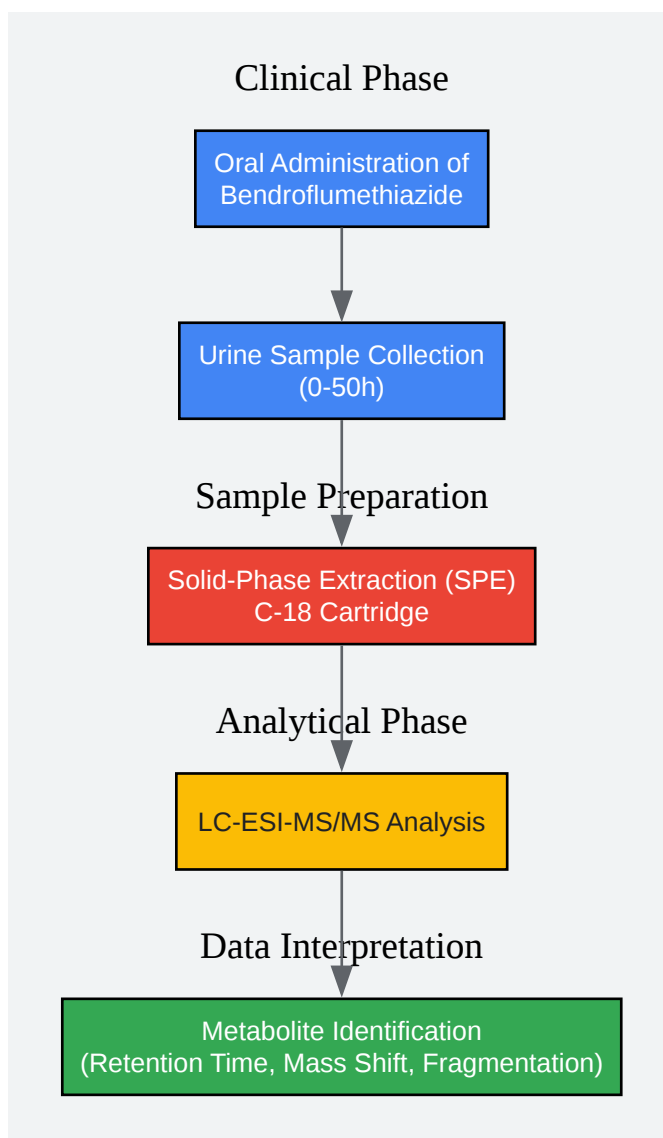
Metabolic Pathway of Bendroflumethiazide



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Caption: Metabolic pathway of Bendroflumethiazide.

Experimental Workflow for Metabolite Identification



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Caption: Workflow for Bendroflumethiazide metabolite identification.

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